

A Technical Profile of Silver Dichromate: Molar Mass and Molecular Weight

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This document provides a concise technical overview of the fundamental chemical properties of **silver dichromate**, focusing on its molar mass and the concept of molecular weight as it applies to this inorganic compound.

Core Concepts: Molar Mass vs. Molecular Weight

For a compound like **silver dichromate** (Ag₂Cr₂O₇), the terms "molar mass" and "molecular weight" are often used interchangeably, though they have distinct definitions.

- Molecular Weight: This is the mass of a single molecule, typically expressed in atomic mass units (amu). As an ionic compound, silver dichromate does not exist as discrete molecules but rather as a crystal lattice of silver (Ag+) and dichromate (Cr2O72-) ions. Therefore, the term "formula weight" is more precise and is calculated for one formula unit of the compound.
- Molar Mass: This is the mass of one mole (approximately 6.022 x 10²³ formula units) of the compound. It is numerically equivalent to the formula weight but is expressed in grams per mole (g/mol).[1][2] This value is crucial for stoichiometric calculations in experimental research.

Calculation Methodology

The molar mass of **silver dichromate** is determined by summing the atomic masses of its constituent atoms according to its chemical formula.[3]



Chemical Formula: Ag₂Cr₂O₇[1][4]

The formula indicates that one formula unit of silver dichromate contains:

- Two (2) atoms of Silver (Ag)
- Two (2) atoms of Chromium (Cr)
- Seven (7) atoms of Oxygen (O)

The calculation protocol is as follows:

- Identify Atomic Masses: Obtain the standard atomic weight for each element from the periodic table.
- Calculate Total Mass per Element: Multiply the atomic weight of each element by the number of atoms of that element present in the formula.
- Sum Elemental Masses: Add the total masses of all constituent elements to arrive at the final molar mass.

Quantitative Data Summary

The data used for the calculation and the resulting molar mass are presented below.

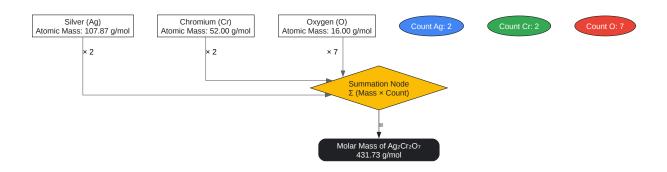
Element	Symbol	Quantity in Formula	Standard Atomic Weight (g/mol)	Total Mass Contribution (g/mol)
Silver	Ag	2	107.87	215.74
Chromium	Cr	2	51.996	103.992
Oxygen	0	7	15.999	111.993
Total	Ag ₂ Cr ₂ O ₇	-	-	431.725

Based on this calculation, the molar mass of **silver dichromate** is 431.73 g/mol . This value is consistent with figures published by various chemical data sources.[5][6][7]



Logical Workflow for Molar Mass Calculation

The following diagram illustrates the logical process for deriving the molar mass of **silver dichromate** from the atomic weights of its components.



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Caption: Molar mass derivation for **Silver Dichromate**.

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